

An In-Depth Technical Guide to 3-Isopropylcyclobutanecarboxylic Acid: Properties, Handling, and Safety

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Compound of Interest

Compound Name: 3-Isopropylcyclobutanecarboxylic acid

Cat. No.: B176483

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Section 1: Chemical Identity and Physical Properties

3-Isopropylcyclobutanecarboxylic acid is a substituted cyclobutane derivative, a class of compounds of interest in organic synthesis and medicinal chemistry for their potential as building blocks in the creation of novel molecules.

1.1. Nomenclature and Identifiers

- Systematic Name: 3-propan-2-ylcyclobutane-1-carboxylic acid[1]
- Common Synonyms: 3-Isopropyl-cyclobutanecarboxylic acid, 3-(1-Methylethyl)-cyclobutanecarboxylic acid[1]
- CAS Number: 13363-91-2[1][2][3][4][5]
- Molecular Formula: C₈H₁₄O₂[1][2][3][5]
- Molecular Weight: 142.20 g/mol [1][3][5]

1.2. Physicochemical Data

A summary of the key physical and chemical properties is presented in Table 1. It is important to note that while some data is available from chemical suppliers and databases, comprehensive experimental data is limited.

Property	Value	Source
Boiling Point	222.4 °C at 760 mmHg	MySkinRecipes[6]
Density	1.05 g/cm ³	MySkinRecipes[6]
pKa (Predicted)	4.79 ± 0.40	Guidechem[2]
Topological Polar Surface Area	37.3 Å ²	PubChem[1]

Diagram 1: Chemical Structure of **3-Isopropylcyclobutanecarboxylic Acid**

A 2D representation of the molecular structure.

Section 2: Hazard Identification and Toxicological Profile

A critical gap in the currently available public information is the absence of a comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **3-isopropylcyclobutanecarboxylic acid**. Information regarding its specific toxicity, environmental hazards, and GHS classification is largely unavailable. The Guidechem database explicitly states "no data available" for GHS pictograms, signal words, and hazard statements.[2]

2.1. Inferred Hazards from Structurally Related Compounds

In the absence of specific data, a precautionary approach is warranted, drawing inferences from the hazards associated with the carboxylic acid functional group and similar small-molecule carboxylic acids. For instance, the SDS for the related compound Cyclobutanecarboxylic Acid indicates that it is a combustible liquid that is harmful if swallowed, harmful in contact with skin, causes severe skin burns and eye damage, and may cause respiratory irritation.[7][8]

Potential, Unconfirmed Hazards:

- Skin Corrosion/Irritation: Carboxylic acids are known to be corrosive or irritating to the skin, and direct contact should be avoided.
- Serious Eye Damage/Irritation: Direct contact with the eyes is likely to cause serious damage.
- Respiratory Irritation: Inhalation of vapors or aerosols may cause respiratory tract irritation.
- Oral Toxicity: While no specific data exists for **3-isopropylcyclobutanecarboxylic acid**, related compounds can be harmful if swallowed.^{[7][8]}

2.2. Toxicological Data Gaps

There is no available information on the following for **3-isopropylcyclobutanecarboxylic acid**:

- Acute and chronic toxicity
- Carcinogenicity
- Mutagenicity
- Teratogenicity
- Ecotoxicity^[9]

Given these significant data gaps, this compound should be handled with the utmost care, assuming it to be hazardous until proven otherwise.

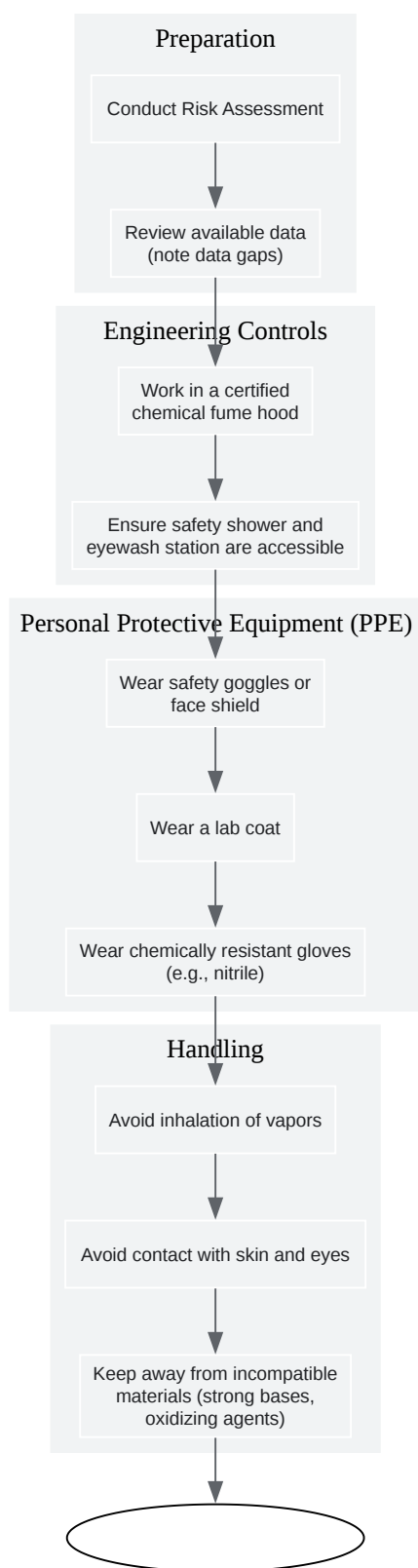
Section 3: Safe Handling, Storage, and Emergency Procedures

The following protocols are based on best practices for handling potentially hazardous research chemicals, especially in the absence of complete safety data.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

A risk-based approach is essential. The following workflow outlines the necessary precautions for handling **3-isopropylcyclobutanecarboxylic acid** in a laboratory setting.

Diagram 2: Safe Handling Workflow



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